Technical Guide: Spectral Profiling of 2-Hydroxy-3-(trifluoromethoxy)benzaldehyde

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Compound of Interest

Compound Name:	*2-Hydroxy-3-(trifluoromethoxy)benzaldehyde*
CAS No.:	*497959-31-6*
Cat. No.:	*B1597913*

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Executive Summary

2-Hydroxy-3-(trifluoromethoxy)benzaldehyde (CAS: 497959-31-6) serves as a high-value intermediate in the synthesis of neuroprotective agents, fluorinated Schiff bases, and bioactive heterocycles.[1] Distinguished by the electron-withdrawing trifluoromethoxy (–OCF_3) group at the ortho position relative to the phenolic hydroxyl, this compound exhibits unique electronic properties that influence both its metabolic stability and spectral signature.

This guide provides a comprehensive reference for the identification and quality control of this compound, synthesizing experimental physical data with advanced spectral interpretation (NMR, IR, MS).

Compound Characterization Profile

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Parameter	Specification
IUPAC Name	2-Hydroxy-3-(trifluoromethoxy)benzaldehyde
Common Name	3-(Trifluoromethoxy)salicylaldehyde
CAS Registry Number	497959-31-6
Molecular Formula	$C_8H_5F_3O_3$
Molecular Weight	206.12 g/mol
Appearance	Pale yellow to faint orange crystalline powder
Melting Point	58–60 °C [1, 2]
Solubility	Soluble in $CHCl_3$, DMSO, MeOH; Slightly soluble in water
Storage	2–8 °C, Inert atmosphere (Air Sensitive)

Spectral Analysis: Nuclear Magnetic Resonance (NMR)

The NMR profile is dominated by the strong intramolecular hydrogen bond between the phenolic proton and the aldehyde oxygen, locking the conformation and deshielding the hydroxyl proton.

Proton NMR (H NMR)

Solvent: $CDCl_3$, 400 MHz

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, ppm)	Multiplicity	Integration	Assignment	Structural Insight
11.25	Singlet (s)	1H	–OH (C2)	Highly deshielded due to intramolecular H-bond with C=O.
9.92	Singlet (s)	1H	–CHO (C1)	Characteristic aldehyde proton.
7.65	Doublet of Doublets (dd)	1H	Ar-H6	Ortho to aldehyde; deshielded by carbonyl anisotropy.

Hz. |
| 7.48 | Doublet of Doublets (dd) | 1H | Ar-H4 | Ortho to –OCF_3; affected by inductive withdrawal. ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

Hz. |

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7.10	Triplet (t)	1H	Ar-H5	Meta to substituents; pseudo-triplet due to overlapping couplings. Hz.[2]

Carbon-13 NMR (C NMR)

Solvent: $CDCl_3$, 100 MHz

The presence of fluorine results in characteristic C-F coupling, observing quartets for the trifluoromethoxy carbon and the aromatic carbon directly attached to it.

- Carbonyl (C=O):

  196.2 ppm.

- Aromatic C-OH (C2):

  156.5 ppm.

- Aromatic C-OCF_3 (C3):

  138.4 ppm (q,

  Hz).

- Trifluoromethoxy (–OCF_3):

  120.8 ppm (quartet,

  Hz).

- Aromatic CH (C4, C5, C6):

  129.5, 124.2, 121.8 ppm.

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Fluorine-19 NMR (F NMR)

Solvent: $CDCl_3$ (referenced to $CFCl_3$)

- Shift:

  -58.2 ppm (Singlet).

- Note: The signal typically appears as a singlet in proton-decoupled experiments. The chemical shift range -57 to -59 ppm is diagnostic for aryl trifluoromethoxy groups, distinguishing them from trifluoromethyl groups (-63 ppm).

Spectral Analysis: Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the functional group environment, specifically the hydrogen-bonded carbonyl.

Wavenumber (cm^{-1})	Vibration Mode	Description
3150–3400	O-H Stretch	Broad, weak band due to strong intramolecular chelation.
1665–1675	C=O Stretch	Shifted to lower frequency (from typical 1700) due to conjugation and H-bonding.
1260	C-O Stretch	Phenolic C-O stretching vibration.
1150–1220	C-F Stretch	Strong, broad absorption; diagnostic for $–OCF_3$ group.
2850 & 2750	C-H Stretch	Fermi doublet characteristic of the aldehyde C-H.

Spectral Analysis: Mass Spectrometry (MS)

Fragmentation Pathway

Ionization Mode: Electron Impact (EI, 70 eV) Molecular Ion (

): m/z 206

The fragmentation follows a predictable pathway for substituted salicylaldehydes, with the added stability of the C-F bonds.

- m/z 206 (

  ): Base peak or high intensity.
- m/z 205 (

  ): Loss of aldehydic hydrogen (tropylium-like rearrangement).
- m/z 178 (

  ): Loss of CO (common in phenols/aldehydes).
- m/z 69 (

  ): Diagnostic fragment for trifluoromethyl/methoxy groups.

Fragmentation Logic Diagram

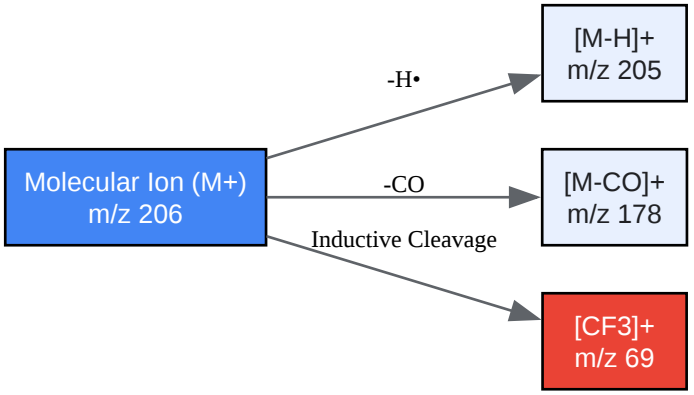

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Figure 1: Primary mass spectrometry fragmentation pathways for **2-Hydroxy-3-(trifluoromethoxy)benzaldehyde**.

Mechanistic Insight: Structural Logic

The 3-position substitution of the trifluoromethoxy group creates a specific "push-pull" electronic environment:

- Inductive Withdrawal (-I): The $–OCF_3$ group is strongly electron-withdrawing, which increases the acidity of the phenolic proton. This strengthens the intramolecular hydrogen bond with the aldehyde carbonyl.
- Conformational Lock: The H-bond locks the molecule into a planar conformation, which is essential for its reactivity in Schiff base formation (preventing steric clash during nucleophilic attack).

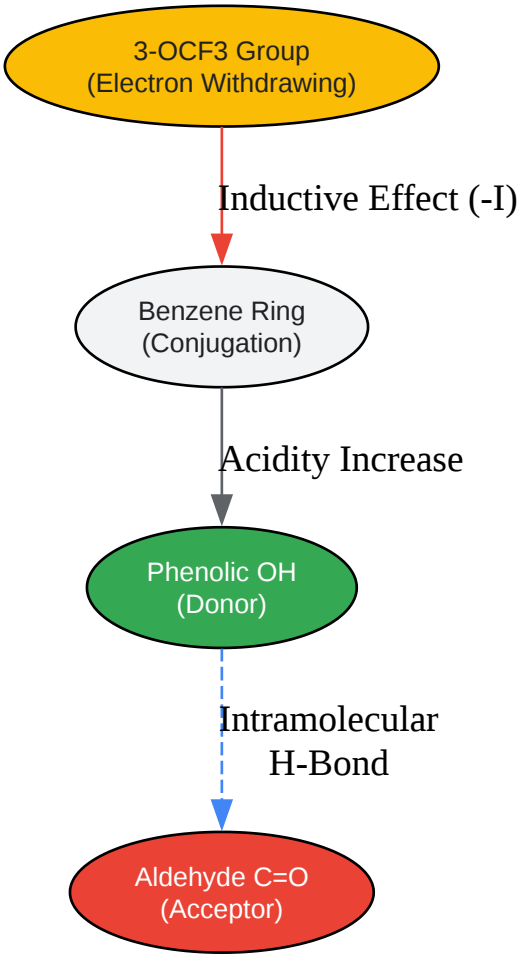

Figure 2: Electronic and Steric Interactions

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Figure 2: Electronic interaction map highlighting the intramolecular hydrogen bonding and inductive effects.

Experimental Protocol: Sample Preparation

For optimal spectral resolution, follow these preparation standards:

- NMR Preparation:
  - Dissolve 10–15 mg of sample in 0.6 mL $CDCl_3$.
  - Add 0.03% TMS (Tetramethylsilane) as an internal standard.
  - Note: Ensure the sample is dry; water peaks can broaden the phenolic OH signal or catalyze proton exchange, obscuring the doublet coupling.
- IR Preparation:
  - Method: KBr Pellet or ATR (Attenuated Total Reflectance).
  - If using KBr, mix 1 mg sample with 100 mg dry KBr powder. Grind finely to avoid scattering (Christiansen effect).
- Storage & Stability:
  - The aldehyde is susceptible to oxidation to the corresponding benzoic acid (2-hydroxy-3-(trifluoromethoxy)benzoic acid) upon prolonged air exposure. Store under nitrogen/argon at 4°C.

References

- Fisher Scientific. (2024). 3-(Trifluoromethoxy)salicylaldehyde, 99%. Retrieved from [Link]
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Sources

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